

Neuromedin U Signaling in Rat Neurons: An In-depth Technical Guide

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Compound of Interest

Compound Name: Neuromedin U, rat

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Introduction

Neuromedin U (NMU) is a highly conserved neuropeptide with a wide range of physiological functions, including the regulation of pain, stress responses, and energy homeostasis.[1][2][3] In the context of the nervous system, NMU exerts its effects by activating two distinct G protein-coupled receptors, NMUR1 and NMUR2, which are differentially expressed throughout the central and peripheral nervous systems of rats.[2][4] NMUR1 is predominantly found in peripheral tissues, while NMUR2 is more localized to the central nervous system, including key brain regions like the hypothalamus and spinal cord. The activation of these receptors in rat neurons triggers a cascade of intracellular signaling events that ultimately modulate neuronal excitability and synaptic transmission. This technical guide provides a comprehensive overview of the core signaling pathways activated by NMU in rat neurons, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

Core Signaling Pathways Activated by Neuromedin U

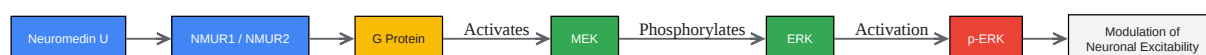
NMU receptor activation in rat neurons initiates signaling through multiple canonical pathways, primarily involving G-proteins that modulate the activity of key downstream effectors. The primary signaling cascades identified are the MAPK/ERK pathway, the Protein Kinase A (PKA) pathway, and pathways leading to intracellular calcium mobilization.

Mitogen-Activated Protein Kinase (MAPK)/Extracellular Signal-regulated Kinase (ERK) Pathway

Activation of NMU receptors, particularly NMUR1 in dorsal root ganglion (DRG) neurons and NMUR2 in the paraventricular nucleus (PVN), has been shown to robustly stimulate the MAPK/ERK signaling cascade. This pathway is crucial for regulating neuronal plasticity and excitability.

The binding of NMU to its receptor leads to the phosphorylation and activation of ERK. This has been demonstrated in DRG neurons where NMU application markedly increases the expression of phosphorylated ERK (p-ERK) without affecting p-JNK or p-p38 levels. The activation of this pathway has been implicated in the NMU-induced increase of A-type K⁺ current (I_A), which contributes to neuronal hypoexcitability.

Diagram of the NMU-activated MAPK/ERK Signaling Pathway



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Caption: NMU activates the MAPK/ERK pathway via NMUR1/2.

Protein Kinase A (PKA) Pathway

In sensory neurons, NMU signaling through NMUR1 also involves the activation of the Protein Kinase A (PKA) pathway. This pathway is often linked to the modulation of ion channel activity. The NMU-induced increase in the transient outward K⁺ current (I_A) in small DRG neurons is sensitive to pertussis toxin, indicating the involvement of Gi/o proteins. Furthermore, inhibition of PKA blocks the NMU-induced increase in I_A, confirming the role of this kinase in the

signaling cascade. Interestingly, the activation of ERK in this context appears to be downstream of PKA activation.

Diagram of the NMU-activated PKA Signaling Pathway



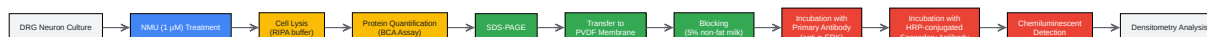
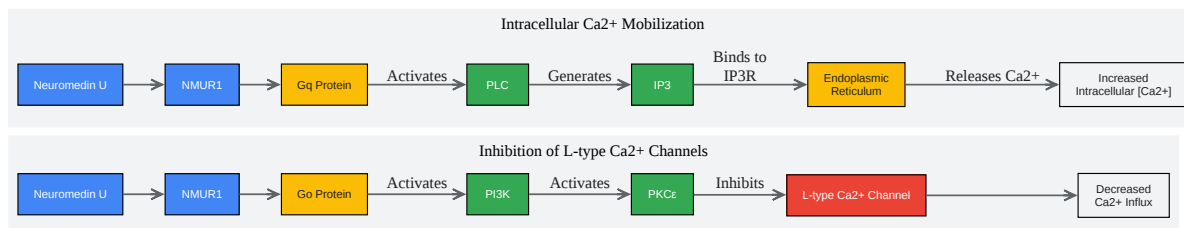
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Caption: NMU stimulates PKA pathway via NMUR1 in sensory neurons.

Intracellular Calcium Mobilization

NMU receptor activation is coupled to intracellular calcium mobilization. This is a common signaling mechanism for Gq-coupled receptors. In HEK293 cells expressing rat NMUR1, NMU stimulation leads to a potent increase in intracellular calcium. In hippocampal neurons, NMU, through NMUR1, inhibits L-type high-voltage-gated Ca²⁺ channels (HVGCC) in a manner dependent on Go-protein, PI3K, and PKC ϵ . This indicates a complex regulation of calcium signaling by NMU.

Diagram of NMU-mediated Calcium Signaling Modulation



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